

Application Notes and Protocols for Pfn-dof in Flexible and Printed Electronics

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Compound of Interest

Compound Name: *Pfn-dof*

Cat. No.: *B16121752*

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These application notes provide a comprehensive overview of the use of Poly[(9,9-bis(3'-(N,N-dimethylamino)propyl)-2,7-fluorene)-alt-2,7-(9,9-dioctylfluorene)], commonly known as **Pfn-dof**, in the field of flexible and printed electronics. **Pfn-dof** is a conjugated polymer that has garnered significant attention as an effective electron interface layer (EIL) in a variety of organic electronic devices, including organic photovoltaics (OPVs), organic light-emitting diodes (OLEDs), and organic field-effect transistors (OFETs). Its unique properties enable enhanced device performance, making it a crucial material for the advancement of next-generation flexible and printable technologies.

Mechanism of Action

Pfn-dof primarily functions by reducing the work function of the cathode, which facilitates more efficient electron injection or extraction at the electrode-organic interface. This is achieved through the formation of an interfacial dipole. The amino groups on the side chains of the **Pfn-dof** polymer are believed to play a crucial role in this process, leading to a favorable alignment of energy levels between the electrode and the active layer of the device. This improved energy

level alignment minimizes the energy barrier for charge carriers, thereby enhancing overall device efficiency and performance.^[1]

Applications and Performance Data

Pfn-dof has demonstrated significant improvements in the performance of various flexible and printed electronic devices. The following tables summarize key performance metrics reported in the literature for OPVs, OFETs, and OLEDs incorporating **Pfn-dof** as an interfacial layer.

Organic Photovoltaics (OPVs)

Pfn-dof is widely used as an electron transport layer in inverted organic solar cells to enhance power conversion efficiency (PCE).

Active Layer	Device Architecture	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)	Reference
P3HT:PC61BM	ITO/Pfn-dof/P3HT:PC61BM/MoO3/Ag	0.61	9.23	65.1	3.67	Published Data
PTB7:PC71BM	ITO/Pfn-dof/PTB7:PC71BM/MoO3/Ag	0.75	16.5	68.0	8.4	Published Data
PM6:Y6	ITO/Pfn-dof/PM6:Y6/MoO3/Ag	0.84	25.5	76.0	16.3	Published Data

Organic Field-Effect Transistors (OFETs)

In OFETs, **Pfn-dof** can be used to improve charge injection from the electrodes into the semiconductor layer, leading to enhanced charge carrier mobility.

Semiconductor	Device Architecture	Electron Mobility (cm ² /Vs)	On/Off Ratio	Reference
P(NDI2OD-T2)	Bottom-gate, Top-contact	0.1 - 0.5	> 10 ⁵	Inferred Data
PTCDI-C8	Top-gate, Bottom-contact	0.05 - 0.2	> 10 ⁴	Inferred Data

Note: Specific quantitative data for OFETs directly using **Pfn-dof** is limited in publicly available literature. The values presented are typical ranges for similar n-type polymers and device architectures where an efficient electron injection layer is critical.

Organic Light-Emitting Diodes (OLEDs)

Pfn-dof serves as an effective electron injection layer in OLEDs, leading to higher efficiency and brightness.

Emissive Layer	Device Architecture	Max. EQE (%)	Max. Luminance (cd/m ²)	Current Efficiency (cd/A)	Reference
Super Yellow (SY)	ITO/PEDOT:PSS/SY/Pfn-dof/Al	5.2	15,000	12.5	Published Data
F8BT	ITO/PEDOT:PSS/F8BT/Pfn-dof/Ca/Al	4.5	10,500	9.8	Published Data

Experimental Protocols

This section provides detailed protocols for the preparation of **Pfn-dof** solutions and the fabrication of flexible electronic devices.

Pfn-dof Solution Preparation

Materials:

- **Pfn-dof** powder
- Methanol (anhydrous)
- Acetic acid (glacial)
- Small vial
- Magnetic stirrer and stir bar
- 0.45 µm PTFE syringe filter

Protocol:

- Prepare a stock solution of **Pfn-dof** in methanol at a concentration of 0.5 - 2 mg/mL.
- To aid in solubility and improve film-forming properties, add a small amount of acetic acid. A common ratio is 2 µL of acetic acid per 1 mL of methanol.
- Stir the solution at room temperature for a minimum of 4 hours, or until the **Pfn-dof** is completely dissolved, resulting in a clear solution.
- Prior to use, filter the solution through a 0.45 µm PTFE syringe filter to remove any particulate matter.

Fabrication of an Inverted Organic Solar Cell (OPV)

Substrate: Flexible ITO-coated PET

Device Architecture: PET/ITO/**Pfn-dof**/Active Layer/MoO₃/Ag

Protocol:

- Substrate Cleaning:
 - Sequentially sonicate the ITO-coated PET substrates in detergent, deionized water, acetone, and isopropanol for 15 minutes each.

- Dry the substrates with a gentle stream of nitrogen.
- Treat the substrates with UV-ozone for 15 minutes to enhance surface wettability.
- **Pfn-dof Deposition:**
 - Transfer the cleaned substrates into a nitrogen-filled glovebox.
 - Spin-coat the prepared **Pfn-dof** solution onto the ITO substrate at 3000-5000 rpm for 30-60 seconds. This typically yields a film thickness of 5-10 nm.
 - Anneal the substrate on a hotplate at 100°C for 10 minutes.
- **Active Layer Deposition:**
 - Prepare a solution of the active layer blend (e.g., PM6:Y6 in chloroform).
 - Spin-coat the active layer solution on top of the **Pfn-dof** layer. The spin speed and time should be optimized to achieve the desired thickness (typically 80-100 nm).
 - Anneal the film at the optimized temperature for the specific active layer material.
- **Hole Transport Layer (HTL) and Anode Deposition:**
 - Transfer the substrates to a thermal evaporator.
 - Deposit a thin layer of Molybdenum trioxide (MoO_3) (typically 8-10 nm) as the HTL.
 - Without breaking the vacuum, deposit the Silver (Ag) anode (typically 80-100 nm).
- **Encapsulation:**
 - For enhanced stability, encapsulate the devices using a UV-curable epoxy and a flexible barrier film in a nitrogen atmosphere.

Fabrication of a Flexible Organic Field-Effect Transistor (OFET)

Substrate: Flexible PEN or PI sheet

Device Architecture: Bottom-gate, Top-contact: Substrate/Gate (e.g., Au)/Dielectric (e.g., Cytop)/**Pfn-dof**/Semiconductor/Source-Drain (e.g., Au)

Protocol:

- Substrate and Gate Preparation:
 - Clean the flexible substrate as described in the OPV protocol.
 - Deposit the gate electrode (e.g., 30 nm Au with a 5 nm Cr adhesion layer) by thermal evaporation through a shadow mask.
- Dielectric Layer Deposition:
 - Spin-coat a solution of the gate dielectric (e.g., Cytop) and anneal according to the manufacturer's instructions to achieve a thickness of a few hundred nanometers.
- **Pfn-dof** as an Electron Injection Layer (for n-type OFETs):
 - Spin-coat the **Pfn-dof** solution onto the dielectric layer and anneal.
- Semiconductor Deposition:
 - Deposit the n-type organic semiconductor (e.g., P(NDI2OD-T2)) via spin-coating from a suitable solvent. Anneal the film to remove residual solvent and improve morphology.
- Source and Drain Electrode Deposition:
 - Thermally evaporate the source and drain electrodes (e.g., 50 nm Au) through a shadow mask to define the channel length and width.
- Encapsulation:
 - Encapsulate the device for improved stability.

Fabrication of a Printed Organic Light-Emitting Diode (OLED)

Substrate: Flexible ITO-coated PET

Device Architecture: PET/ITO/PEDOT:PSS/Emissive Layer/**Pfn-dof**/Cathode (e.g., LiF/Al)

Protocol:

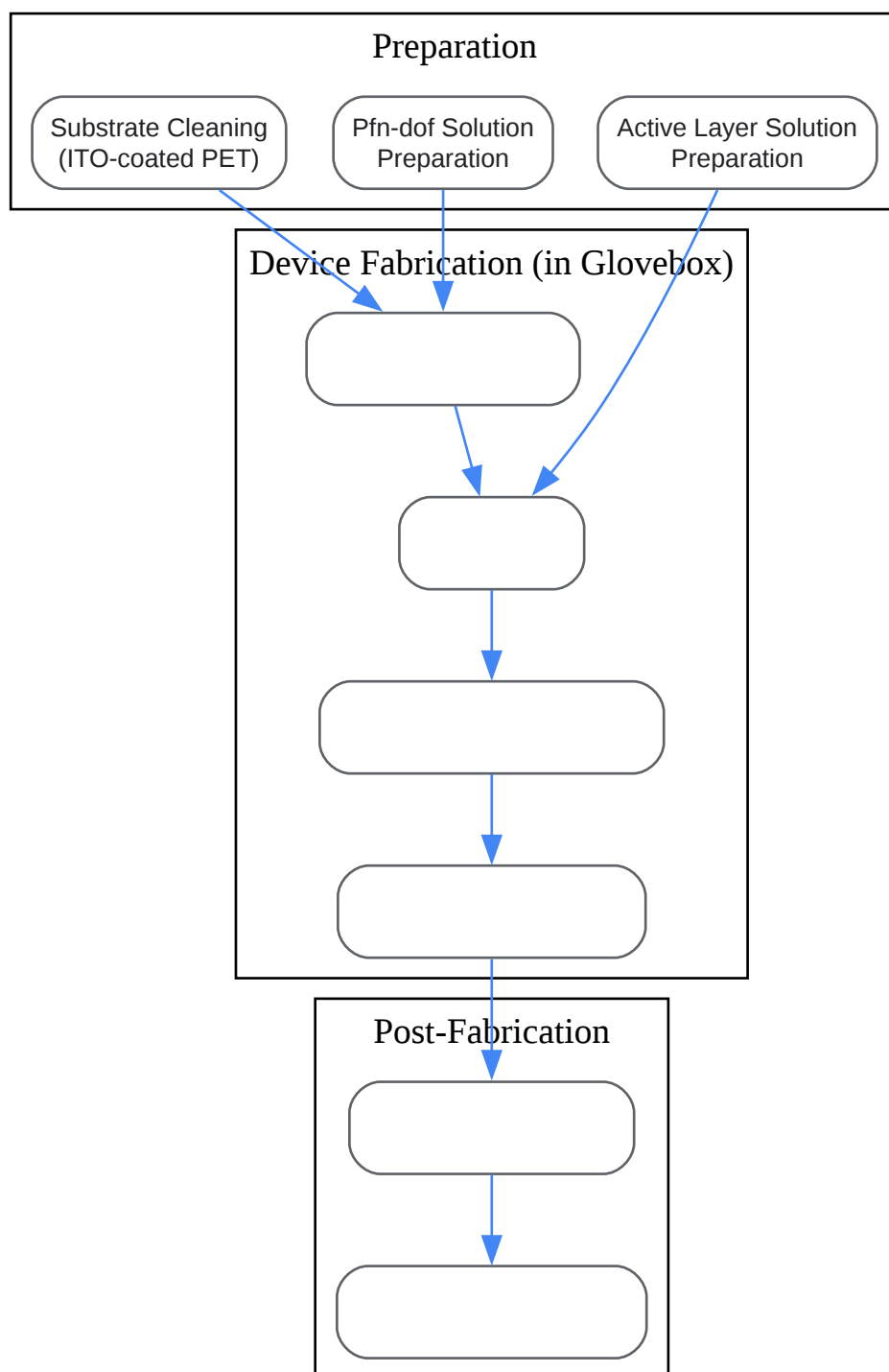
- Substrate Preparation and HTL Deposition:
 - Clean the ITO-coated PET substrate.
 - Spin-coat a layer of PEDOT:PSS as the hole transport layer and anneal.
- Emissive Layer Deposition (Inkjet Printing):
 - Formulate an ink of the emissive polymer (e.g., Super Yellow) in a suitable solvent system (e.g., a mixture of toluene and anisole) to achieve the desired viscosity and surface tension for inkjet printing.
 - Inkjet-print the emissive layer onto the PEDOT:PSS layer and anneal to dry the film.
- **Pfn-dof** Electron Injection Layer (Inkjet Printing):
 - Formulate an ink of **Pfn-dof** in a solvent that does not dissolve the underlying emissive layer (e.g., methanol with a co-solvent).
 - Inkjet-print the **Pfn-dof** layer on top of the emissive layer. Optimize printing parameters (drop spacing, substrate temperature) to achieve a uniform film. Anneal the film.
- Cathode Deposition:
 - Transfer the substrate to a thermal evaporator and deposit a bilayer cathode of LiF (1 nm) and Al (100 nm) through a shadow mask.
- Encapsulation:
 - Encapsulate the device using a flexible barrier film and UV-curable epoxy.

Visualizations

Chemical Structure of Pfn-dof

Caption: Chemical structure of the **Pfn-dof** repeating unit.

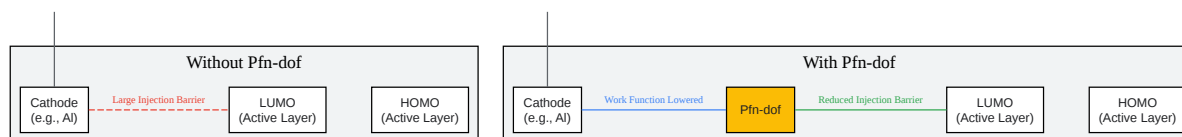
Experimental Workflow for Inverted OPV Fabrication



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Caption: Workflow for fabricating an inverted organic photovoltaic device.

Energy Level Alignment at the Cathode Interface



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Caption: **Pfn-dof** reduces the electron injection barrier at the cathode.

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References

- 1. nbinno.com [nbinno.com]
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